

Cortol-d5: An In-Depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Cortol-d5
Cat. No.: B15521547

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An Introduction to **Cortol-d5** as a Stable Isotope-Labeled Internal Standard

Cortol-d5 is the deuterium-labeled form of Cortol, a significant metabolite of the glucocorticoid hormone cortisol. In the fields of drug development, clinical diagnostics, and metabolic research, the accurate quantification of endogenous compounds like cortisol and its metabolites is paramount. **Cortol-d5** serves as an indispensable tool in these analytical endeavors, primarily employed as an internal standard for isotope dilution mass spectrometry (IDMS). Its chemical and physical properties are virtually identical to the endogenous, unlabeled Cortol, yet it is distinguishable by its higher mass due to the five deuterium atoms. This characteristic allows it to normalize for variations during sample preparation and analysis, thereby ensuring the accuracy and precision of quantitative results.

This technical guide provides a comprehensive overview of **Cortol-d5**, including its chemical structure, properties, and detailed methodologies for its application in a research setting.

Core Properties and Chemical Structure

Cortol-d5 is a stable isotope-labeled steroid that is structurally identical to Cortol, with the exception of five hydrogen atoms being replaced by deuterium. This substitution results in a

mass shift that is readily detectable by mass spectrometry, without significantly altering the chemical behavior of the molecule.

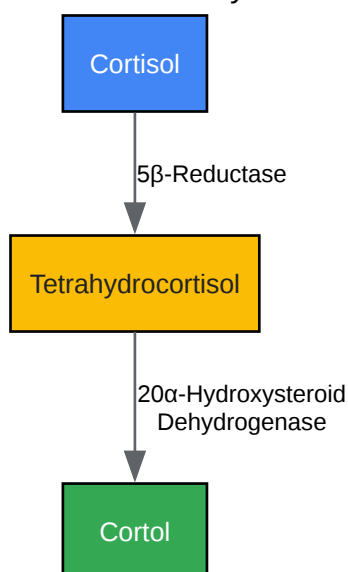
Chemical Structure of β -Cortol-d5

The systematic IUPAC name for β -Cortol-d5 is (3R,5R,8S,9S,10S,11S,13S,14S,17R)-17-((1S)-1,2-dihydroxyethyl-2-d)-10,13-dimethylhexadecahydro-1H-cyclopenta[a]phenanthrene-2,2,4,4-d4-3,11,17-triol.[1] The deuterium atoms are strategically placed on the steroid backbone and the dihydroxyethyl side chain.

Visualization of the Cortisol Metabolic Pathway

Cortol is a downstream metabolite of cortisol. The following diagram illustrates the metabolic conversion pathway from cortisol to cortol.

Simplified Metabolic Pathway of Cortisol to Cortol



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Caption: Simplified metabolic pathway from Cortisol to Cortol.

Quantitative Data Summary

The quality and purity of a stable isotope-labeled internal standard are critical for reliable quantitative analysis. The following table summarizes the key quantitative parameters for **Cortol-d5**. It is important to note that while some specifications are general, values such as isotopic and chemical purity can vary between batches and suppliers. Researchers should always refer to the Certificate of Analysis (CoA) provided with the specific lot of material they are using.

Parameter	Value	Source/Comment
Chemical Formula	C ₂₁ H ₃₁ D ₅ O ₅	[1]
Molecular Weight	373.54 g/mol	[1]
Isomeric Composition	Predominantly α-Cortol-d5 or β-Cortol-d5	Some commercial preparations of α-Cortol-d5 may contain a significant percentage of the β-isomer (e.g., 16%).[2] It is crucial to be aware of the isomeric purity of the standard.
Chemical Purity	Typically ≥98% by HPLC	This is a common target purity for high-quality analytical standards. The exact purity will be stated on the batch-specific CoA.[2]
Isotopic Purity	Not consistently published; should be high	The isotopic enrichment should be high, with minimal presence of unlabeled (d0) and partially labeled (d1-d4) species. This information is critical for accurate quantification and is detailed on the CoA.
Storage Condition	2-8°C for long-term storage	[1]

Experimental Protocols

The primary application of **Cortol-d5** is as an internal standard for the quantification of Cortol in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Below is a representative protocol for the analysis of Cortol in human plasma.

1. Preparation of Stock and Working Solutions

- **Cortol-d5** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Cortol-d5** and dissolve it in 1 mL of methanol.
- **Cortol-d5** IS Working Solution (100 ng/mL): Dilute the stock solution with a 50:50 mixture of methanol and water.
- Cortol Calibration Standards: Prepare a stock solution of unlabeled Cortol (1 mg/mL) in methanol. Create a series of working solutions by serial dilution to cover the desired calibration range (e.g., 1-1000 ng/mL).

2. Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample, calibrator, or quality control sample in a microcentrifuge tube, add 10 μ L of the **Cortol-d5** IS working solution (100 ng/mL).
- Vortex briefly to mix.
- Add 300 μ L of ice-cold acetonitrile to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m) is commonly used for steroid analysis.
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A typical gradient would start with a low percentage of mobile phase B, increasing to a high percentage to elute the analytes, followed by a re-equilibration step. The exact gradient should be optimized for the specific column and system.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in Multiple Reaction Monitoring (MRM) mode with an electrospray ionization (ESI) source in positive mode.

4. Mass Spectrometry Parameters

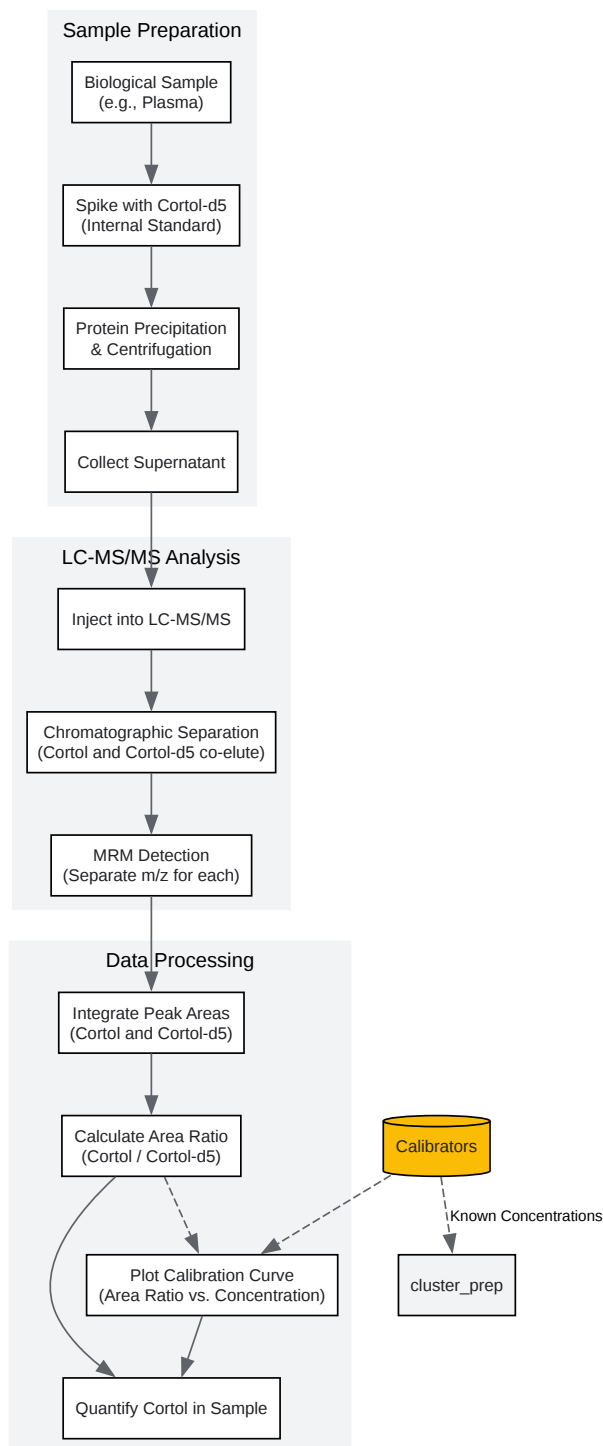
The MRM transitions (precursor ion $\rightarrow$ product ion) must be optimized for both Cortol and **Cortol-d5**. The following are hypothetical, yet representative, transitions that would need to be confirmed experimentally:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Cortol	$[M+H]^+ = 369.2$	To be determined empirically	To be determined empirically
Cortol-d5 (IS)	$[M+H]^+ = 374.2$	To be determined empirically	To be determined empirically

Workflow for Quantitative Analysis using **Cortol-d5**

The following diagram illustrates the logical workflow for a typical quantitative analysis using **Cortol-d5** as an internal standard.

Quantitative Analysis Workflow with Internal Standard

[Click to download full resolution via product page](#)Caption: General workflow for quantitative analysis using **Cortol-d5**.

Conclusion

Cortol-d5 is a high-fidelity internal standard essential for the accurate and precise quantification of Cortol in complex biological matrices. Its use, in conjunction with the robust analytical technique of LC-MS/MS, allows researchers in drug development and clinical science to obtain reliable data on cortisol metabolism. Adherence to detailed and optimized experimental protocols, along with careful consideration of the quality parameters outlined in the Certificate of Analysis, will ensure the successful application of this critical analytical tool.

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References

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